

Introduction: A Key Building Block in Modern Chemistry

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Amino-3-bromo-5-fluorobenzoic acid

Cat. No.: B1273092

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2-Amino-3-bromo-5-fluorobenzoic acid, identified by the CAS number 259269-84-6, is a halogenated aromatic amine that has garnered significant interest in the fields of medicinal chemistry and materials science.^{[1][2][3]} Its trifunctional nature, possessing amino, bromo, and carboxylic acid moieties on a fluorinated benzene ring, makes it a versatile intermediate for the synthesis of complex organic molecules. The strategic placement of these functional groups allows for a variety of chemical transformations, including nucleophilic substitution, amide bond formation, and cross-coupling reactions. This guide provides a comprehensive overview of its synthesis, properties, and applications, with a focus on its role in drug discovery and development.

Physicochemical Properties

The physical and chemical properties of **2-Amino-3-bromo-5-fluorobenzoic acid** are crucial for its handling, storage, and application in various synthetic protocols. The compound is typically a white to light yellow or off-white solid.^{[2][4]}

Property	Value	Source
CAS Number	259269-84-6	[1][2][3]
Molecular Formula	C7H5BrFNO2	[1][2]
Molecular Weight	234.02 g/mol	[1]
Appearance	White to light yellow crystal powder	[2]
Melting Point	~160 °C	[2]
Boiling Point	344.0 ± 42.0 °C (Predicted)	[2]
Density	1.877 ± 0.06 g/cm ³ (Predicted)	[2]
Solubility	Soluble in organic solvents like ethanol and dichloromethane; sparingly soluble in water.	[2]
pKa	4.21 ± 0.10 (Predicted)	[4]

Synthesis of 2-Amino-3-bromo-5-fluorobenzoic acid: A Step-by-Step Protocol

The primary synthetic route to **2-Amino-3-bromo-5-fluorobenzoic acid** involves the bromination of 2-amino-5-fluorobenzoic acid.[1] This electrophilic aromatic substitution is a well-established method for introducing a bromine atom onto an activated benzene ring.

Experimental Protocol

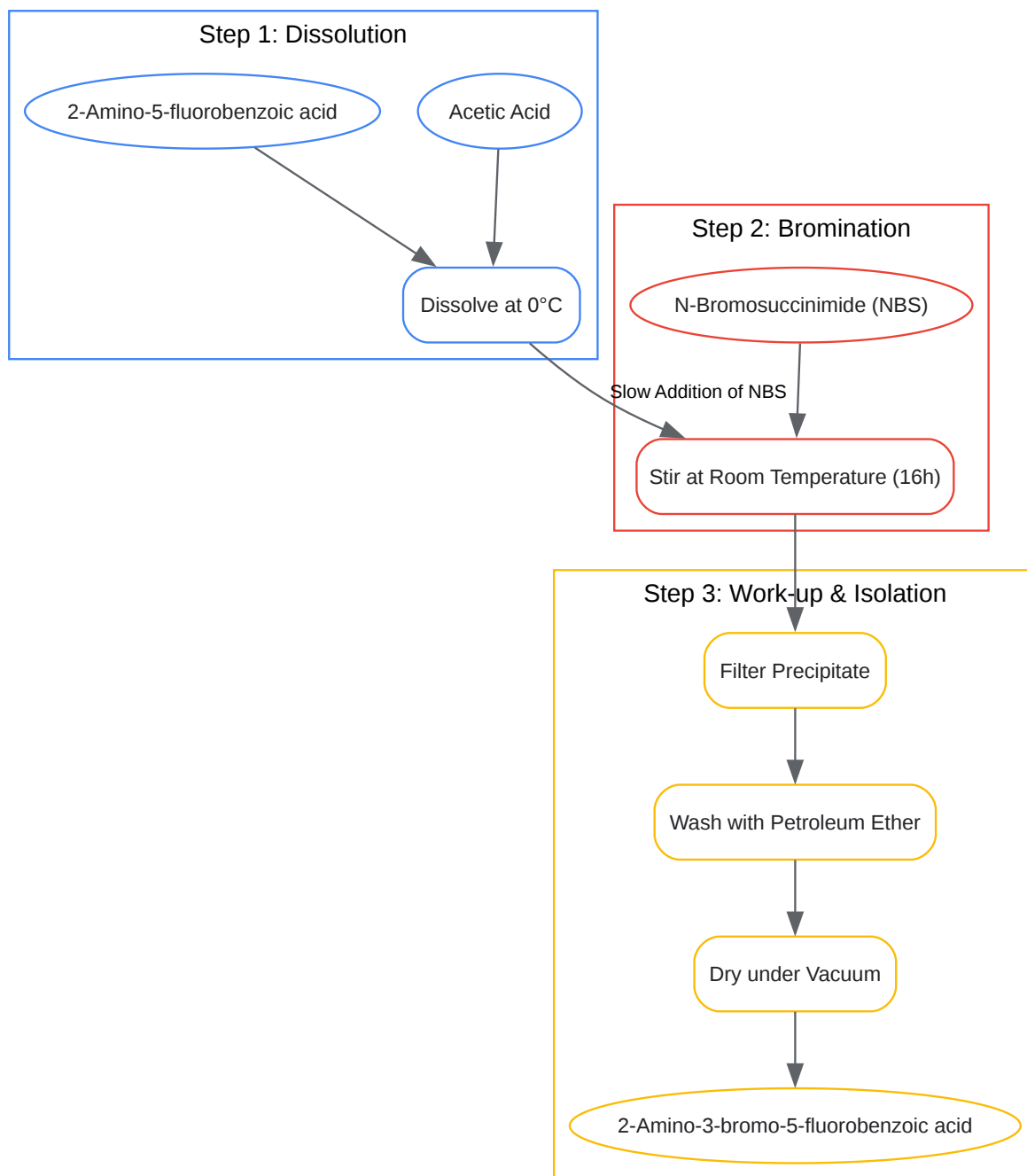
Materials:

- 2-Amino-5-fluorobenzoic acid
- N-Bromosuccinimide (NBS)
- Acetic acid
- Petroleum ether

Procedure:

- Dissolve 2-amino-5-fluorobenzoic acid in acetic acid in a suitable reaction vessel.[\[1\]](#)
- Cool the solution to 0°C using an ice bath.
- Slowly add N-bromosuccinimide (NBS) portion-wise to the stirred solution.[\[1\]](#) The molar ratio of NBS to the starting material should be slightly in excess (e.g., 1.1 equivalents).
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 16 hours or overnight.[\[1\]](#)
- Monitor the reaction progress using an appropriate technique, such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Upon completion, a precipitate will form. Collect the solid product by filtration.[\[1\]](#)
- Wash the filter cake with petroleum ether to remove any unreacted starting material and soluble impurities.[\[1\]](#)
- Dry the collected solid under vacuum to obtain **2-amino-3-bromo-5-fluorobenzoic acid** as a beige or white solid.[\[1\]](#)

Synthesis Workflow



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Caption: Synthesis workflow for **2-Amino-3-bromo-5-fluorobenzoic acid**.

Applications in Drug Discovery and Organic Synthesis

The unique substitution pattern of **2-Amino-3-bromo-5-fluorobenzoic acid** makes it a valuable precursor in the synthesis of various biologically active molecules and functional materials.

- **Pharmaceutical Intermediates:** This compound serves as a key building block for the synthesis of more complex pharmaceutical intermediates.^[5] The presence of fluorine can enhance the metabolic stability and bioavailability of drug candidates.^[6] Studies have indicated that derivatives of similar halogenated aminobenzoic acids may possess anticancer and antibacterial properties, highlighting their potential in drug research and development.^[2]
- **Organic Synthesis:** In organic synthesis, it is utilized as a starting material for creating a wide range of compounds.^[2] The amino and carboxylic acid groups can be readily modified to form amides, esters, and other functional groups, while the bromo substituent provides a handle for cross-coupling reactions, such as Suzuki or Buchwald-Hartwig aminations, to introduce further complexity.

Safety and Handling

As with any chemical reagent, proper safety precautions should be taken when handling **2-Amino-3-bromo-5-fluorobenzoic acid**.

- **Hazard Identification:** This chemical is considered hazardous and can cause skin and serious eye irritation.^[7] It may also cause respiratory irritation.^[7]
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, gloves, and a lab coat.^[7]
- **Handling:** Avoid inhalation of dust and contact with skin and eyes.^{[2][7]} Use in a well-ventilated area, such as a fume hood.^[7]
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.^{[4][7]} Keep it in a dark place under an inert atmosphere.^[4]

Conclusion

2-Amino-3-bromo-5-fluorobenzoic acid is a pivotal molecule in the landscape of synthetic chemistry. Its well-defined structure and versatile reactivity profile provide chemists with a powerful tool for the construction of novel compounds with potential applications in medicine and materials science. A thorough understanding of its properties, synthesis, and safe handling is paramount for its effective utilization in research and development endeavors.

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- To cite this document: BenchChem. [Introduction: A Key Building Block in Modern Chemistry]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1273092#2-amino-3-bromo-5-fluorobenzoic-acid-cas-number]

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